

Application of Lithium Silicate-Based Densifiers for Concrete Surface Enhancement

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Compound of Interest

Compound Name: *Lithium hexafluorosilicate*

Cat. No.: *B092000*

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Introduction

This document provides detailed application notes and protocols for the use of lithium silicate-based chemical densifiers to enhance the surface properties of concrete. These compounds penetrate the concrete matrix and react with calcium hydroxide, a byproduct of cement hydration, to form durable calcium silicate hydrate (CSH) within the pores. This process leads to a denser, harder, and less permeable concrete surface, resulting in improved abrasion resistance, reduced dusting, and increased longevity of the concrete slab. While this document focuses on the general class of lithium silicate densifiers, it should be noted that specific performance characteristics can vary between different formulations, including **lithium hexafluorosilicate**.

Principle of Operation

Lithium silicate densifiers offer several advantages over traditional sodium or potassium silicate solutions, primarily due to the smaller size of the lithium ion. This smaller ionic size allows for deeper penetration into the concrete substrate, leading to a more thorough and uniform densification. The chemical reaction can be summarized as follows:

$$\text{Lithium Silicate} + \text{Calcium Hydroxide (in concrete)} \rightarrow \text{Calcium Silicate Hydrate (CSH)} + \text{Lithium Hydroxide}$$

The newly formed CSH crystals fill the micropores in the concrete, significantly increasing the surface hardness and durability.

Quantitative Performance Data

The following tables summarize representative performance data for concrete treated with lithium silicate densifiers compared to untreated concrete. It is important to note that specific results can vary depending on the concrete mix design, age, porosity, and the specific formulation of the lithium silicate densifier used.

Table 1: Abrasion Resistance Enhancement

Treatment	Test Method	Result	Improvement vs. Untreated
Untreated Concrete	ASTM C779 (Revolving Disks)	-	-
Lithium Silicate Densifier	ASTM C779 (Revolving Disks)	32.5% less wear at 30 minutes	32.5%
Lithium Silicate Densifier	Taber Abrader (H22 wheel, 1000g, 500 cycles)	>30% improvement	>30%

Table 2: Reduction in Water Absorption

Treatment	Test Method	Water Absorption (%)	Reduction vs. Untreated
Untreated Concrete	ASTM C642	Varies based on mix	-
Lithium Silicate Densifier	ASTM C642	-	Up to 20%

Table 3: Improvement in Surface Hardness

Treatment	Test Method	Typical Hardness (Mohs Scale)	Improvement
Untreated Concrete	Mohs Hardness Test	4-5	-
Lithium Silicate Densifier	Mohs Hardness Test	6-7	1-2 levels

Experimental Protocols

Detailed methodologies for key experiments cited are provided below.

Protocol 1: Surface Hardness Testing (Mohs Scale)

Objective: To determine the surface hardness of the concrete before and after treatment with a lithium silicate densifier.

Materials:

- Mohs hardness test kit (containing picks of varying hardness from 2 to 9)
- Cleaning cloths

Procedure:

- Surface Preparation: Ensure the concrete surface is clean, dry, and free of any curing compounds, sealers, or other contaminants that could interfere with the test.
- Initial Hardness Test (Untreated Concrete): a. Starting with the lowest numbered pick (e.g., #4), press it firmly against the concrete surface and attempt to create a scratch approximately 2 inches long. b. If the pick scratches the surface, the concrete is softer than that pick. c. If the pick does not scratch the surface, proceed to the next higher numbered pick and repeat the process. d. The hardness of the concrete is determined by the hardest pick that does not scratch the surface. For example, if the #5 pick scratches the surface but the #4 pick does not, the hardness is approximately 4.5.
- Treatment: Apply the lithium silicate densifier according to the application protocol outlined below.

- **Post-Treatment Hardness Test:** After the densifier has fully cured (typically 24-48 hours), repeat the Mohs hardness test on the treated area to determine the increase in surface hardness.

Protocol 2: Abrasion Resistance Testing (ASTM C779)

Objective: To quantitatively measure the improvement in abrasion resistance of concrete after treatment with a lithium silicate densifier.

Apparatus:

- Abrasion testing machine (e.g., revolving disk type as per ASTM C779 Procedure A)
- Depth gauge or micrometer

Procedure:

- **Specimen Preparation:** Prepare concrete test specimens of a specified size and finish.
- **Baseline Measurement:** Measure the initial profile of the untreated concrete surface.
- **Treatment:** Apply the lithium silicate densifier to the test specimens according to the application protocol. Allow for full curing.
- **Abrasion Test:** a. Mount the treated specimen in the abrasion testing machine. b. Subject the surface to a specified number of abrasion cycles or for a set duration (e.g., 30 minutes). c. After the test, clean the surface of any loose debris.
- **Final Measurement:** Measure the depth of wear on the abraded surface using a depth gauge.
- **Comparison:** Compare the wear depth of the treated specimen to that of an untreated control specimen subjected to the same test conditions to determine the percentage improvement in abrasion resistance.

Protocol 3: Water Absorption Testing (ASTM C642)

Objective: To evaluate the reduction in water absorption of concrete after treatment with a lithium silicate densifier.

Materials:

- Concrete core samples or cubes
- Drying oven
- Water tank
- Balance (scale)

Procedure:

- Sample Preparation: Obtain concrete samples (cores or cubes) and record their initial dimensions.
- Oven Drying: Dry the samples in an oven at a specified temperature until a constant weight is achieved. This is the oven-dry weight (A).
- Saturation: Immerse the dried samples in water for a specified period (e.g., 48 hours) until they are fully saturated.
- Saturated Surface-Dry Weight: Remove the samples from the water and quickly pat the surface with a cloth to remove excess surface water. Immediately weigh the saturated surface-dry sample (B).
- Immersion Weight: Submerge the saturated sample in water and record its weight while suspended in water (C).
- Calculation:
 - $\text{Water Absorption (\%)} = [(B - A) / A] \times 100$
- Comparison: Compare the water absorption percentage of the treated samples with that of untreated control samples to determine the effectiveness of the densifier in reducing water ingress.

Application Protocol for Lithium Silicate Densifiers

1. Surface Preparation:

- The concrete surface must be clean, dry, and free of any dust, dirt, oil, grease, curing compounds, or existing coatings.
- For new concrete, it is recommended to allow the concrete to cure for at least 7 to 14 days before applying the densifier.
- Mechanically clean the surface if necessary to ensure proper penetration of the densifier.

2. Application:

- Apply the lithium silicate densifier uniformly using a low-pressure sprayer, a microfiber mop, or a soft-bristled broom.
- The typical application rate is between 400-1000 sq. ft. per gallon, depending on the porosity of the concrete.
- Keep the surface wet with the densifier for 15-20 minutes to allow for adequate penetration and reaction. If areas dry out prematurely, reapply more densifier.
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